

Technical Support Center: Purification of Crude 4-Chloro-3-iodophenol

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Compound of Interest

Compound Name: 4-Chloro-3-iodophenol

Cat. No.: B1592612

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Welcome to the technical support guide for the purification of crude **4-Chloro-3-iodophenol**. This document is designed for researchers, medicinal chemists, and process development scientists who require high-purity material for their work. We will move beyond simple protocols to explore the underlying principles and provide robust troubleshooting solutions for common challenges encountered in the laboratory.

Section 1: Frequently Asked Questions (FAQs)

This section addresses initial questions regarding the properties and handling of **4-Chloro-3-iodophenol**, which are crucial for designing a successful purification strategy.

Q1: What are the basic physical properties of **4-Chloro-3-iodophenol**?

Understanding the fundamental properties is the first step. Key characteristics are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₄ ClIO	[1][2]
Molecular Weight	254.45 g/mol	[1][3]
Appearance	Solid at room temperature	
Melting Point	73-79 °C	[3]
Sensitivity	Light sensitive	[3]

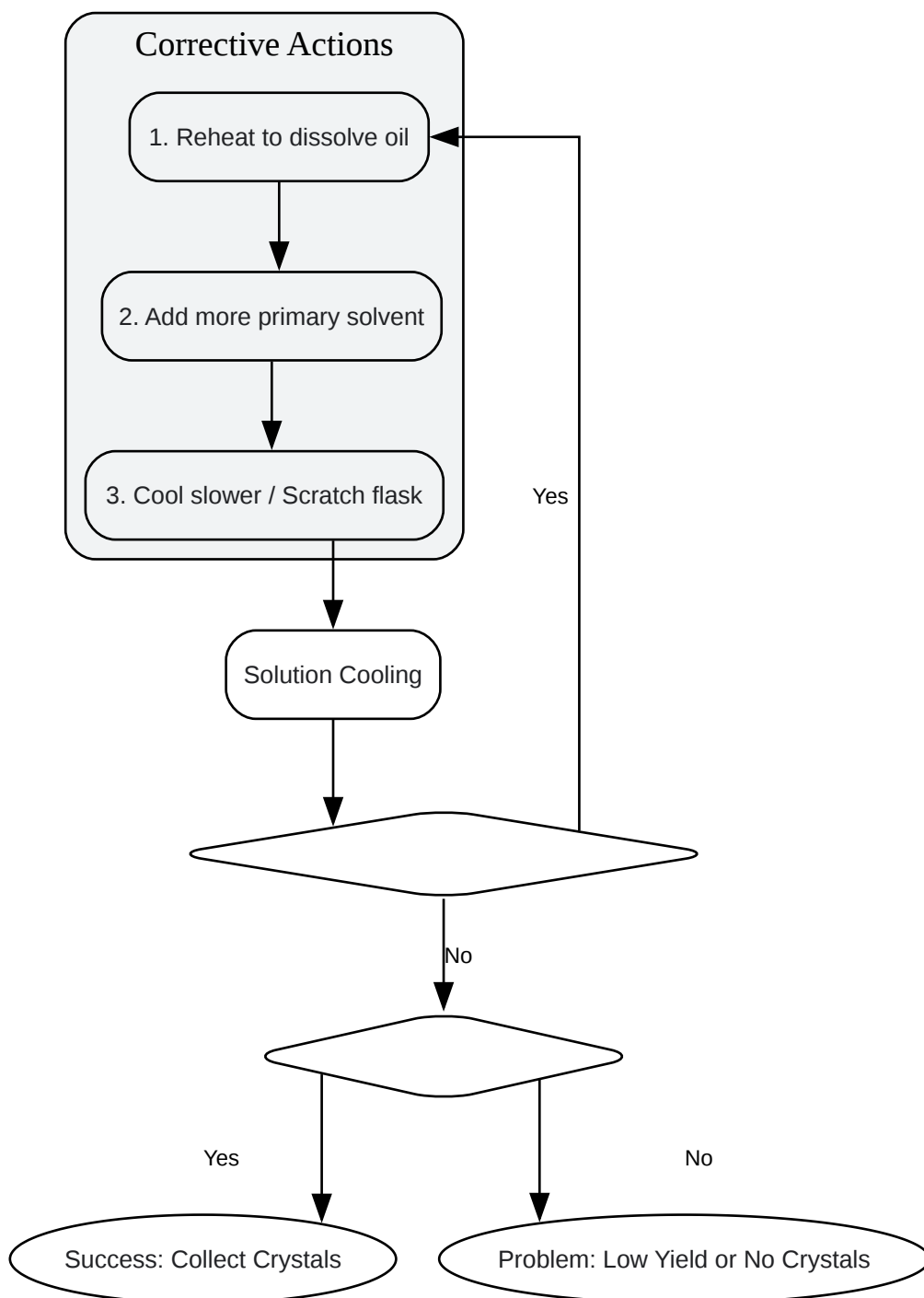
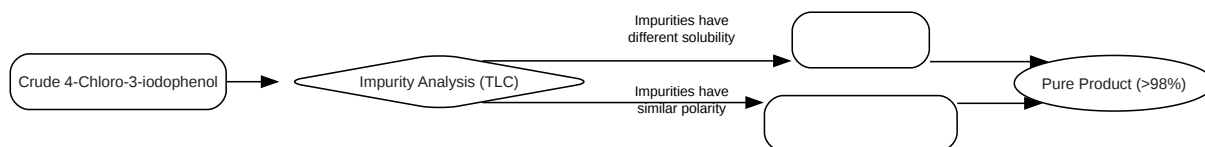
Q2: What are the likely impurities in my crude **4-Chloro-3-iodophenol**?

The composition of your crude material is highly dependent on the synthetic route. A common synthesis involves the direct iodination of 4-chlorophenol. Potential impurities include:

- Unreacted 4-chlorophenol: The starting material for the iodination reaction.
- Di-iodinated species: Over-iodination can lead to products like 4-chloro-3,5-diiodophenol.
- Other regioisomers: Depending on the reaction conditions, small amounts of other isomers could be formed.
- Residual reagents and solvents: Inorganic salts, acids, or solvents used during the synthesis and workup.

Q3: What are the primary purification strategies for this compound?

For a solid organic compound like **4-Chloro-3-iodophenol**, the two most effective and common laboratory-scale purification techniques are Recrystallization and Silica Gel Column Chromatography. The choice between them depends on the nature and quantity of the impurities.



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